

# Technical Guide: Spectroscopic Characterization of Disodium Resorcinolate

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## Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: *6025-45-2*

Cat. No.: *B1598820*

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## Part 1: Core Directive & Introduction

### Executive Summary

Disodium Resorcinolate (1,3-benzenediol, disodium salt) represents the fully deprotonated dianion of resorcinol. While the neutral parent compound is ubiquitous in standard spectral databases, the isolated disodium salt presents unique characterization challenges due to its extreme hygroscopicity and high basicity (

).

This guide serves as a definitive technical reference for researchers requiring spectroscopic validation of the salt form. It moves beyond static data lists to explain the mechanistic spectral shifts that occur during the transition from neutral phenol to phenolate dianion.

### Chemical Identity

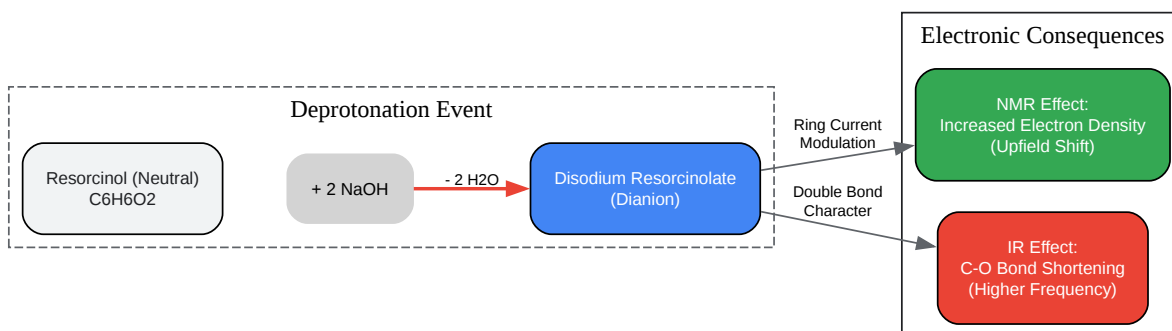
| Property         | Detail                                                                                                                                       |
|------------------|----------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name       | Sodium 3-oxidophenolate                                                                                                                      |
| Formula          |                                                                                                                                              |
| Molecular Weight | 154.07 g/mol (Anhydrous)                                                                                                                     |
| CAS Number       | 6025-45-2 (General salt form)                                                                                                                |
| Solubility       | Highly soluble in water (<br>mg/mL); Insoluble in non-polar organic solvents.<br><a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |

## Part 2: Theoretical Framework of Salt Formation

To interpret the spectra correctly, one must understand the electronic reorganization upon deprotonation. The removal of two protons generates a dianion where the negative charge is delocalized into the aromatic ring.

### Resonance Stabilization (Graphviz Diagram)

The following diagram illustrates the resonance structures that dictate the shielding effects observed in NMR and the bond order changes seen in IR.



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Caption: Figure 1. Transition from neutral resorcinol to the dianion, highlighting the divergent spectral consequences on magnetic resonance (NMR) and vibrational modes (IR).

## Part 3: Nuclear Magnetic Resonance (NMR) Profiling

### The Shielding Effect

Upon deprotonation, the electron density on the aromatic ring increases significantly. This extra electron density "shields" the ring protons from the external magnetic field, causing a distinct upfield shift (lower ppm) compared to the neutral parent.

### Comparative $^1\text{H}$ -NMR Data

Note: Values are approximate based on comparative phenolate chemistry in

.

| Proton Position       | Neutral Resorcinol (ppm) | Disodium Resorcinolate (ppm) | Shift ( ) | Mechanistic Cause                                         |
|-----------------------|--------------------------|------------------------------|-----------|-----------------------------------------------------------|
| H-2 (Ortho to both O) | ~6.35 (t)                | ~5.80 - 5.95                 | -0.45     | Max shielding; located between two anionic oxygens.       |
| H-4, H-6 (Ortho/Para) | ~6.35 (dd)               | ~6.00 - 6.10                 | -0.30     | Strong shielding via ortho/para resonance contribution.   |
| H-5 (Meta)            | ~7.05 (t)                | ~6.80 - 6.90                 | -0.20     | Least affected; meta position has less resonance density. |
| -OH (Phenolic)        | ~9.2 (Broad)             | Absent                       | N/A       | Proton removed; exchanged with .                          |

## **<sup>13</sup>C-NMR Shifts**

- Ipso Carbon (C-O): Shifts downfield (higher ppm, ~165-170 ppm) due to the deshielding effect of the localized negative charge on the oxygen.
- Ortho/Para Carbons: Shift upfield due to increased electron density from resonance delocalization.

## **Part 4: Vibrational Spectroscopy (FT-IR)**

The infrared spectrum provides the quickest "Go/No-Go" confirmation of salt formation.

## Key Diagnostic Bands

| Functional Group | Neutral Resorcinol<br>(<br>) | Disodium Salt (<br>) | Diagnostic Note                                                                                             |
|------------------|------------------------------|----------------------|-------------------------------------------------------------------------------------------------------------|
| O-H Stretch      | 3200 - 3400 (Broad, Strong)  | Absent / Weak        | Disappearance confirms deprotonation. Note: Broad band may reappear if sample absorbs atmospheric moisture. |
| C-O Stretch      | ~1200 - 1220                 | 1260 - 1290          | Shift to higher wavenumber indicates increased C-O bond order (double bond character).                      |
| Aromatic Ring    | 1600, 1500                   | Shifts & Intensifies | Ring breathing modes change due to symmetry alteration.                                                     |

## Experimental Tip: Handling Hygroscopicity

The disodium salt is extremely hygroscopic.

- Preferred Method: ATR (Attenuated Total Reflectance) under a nitrogen purge.
- KBr Pellet: Not recommended as the salt will absorb water from the air during grinding, creating a false O-H signal.

## Part 5: Mass Spectrometry (MS)

Since the compound is a salt, standard Electron Impact (EI) is unsuitable. Electrospray Ionization (ESI) in Negative Mode is the gold standard.

## ESI(-) Fragmentation Pattern

The "molecular ion" for the salt is not observed as a neutral entity. Instead, you observe the anionic species.

- Target Species: Resorcinol Monoanion
- $m/z$ : 109.03 (Base Peak)

Why not  $m/z$  154? In the gas phase of ESI, the disodium salt ( ) typically loses sodium ions.

- Primary Peak:  $m/z$  109 ( ). The dianion is often protonated once in the source or solvent to form the monoanion.
- Secondary Peak:  $m/z$  131 ( ). This is the monosodium adduct of the dianion ( $M - 2H + Na$ ).
- Dianion Peak:  $m/z$  54 ( ). Rarely observed directly unless using specialized high-resolution soft ionization, as the two negative charges on a small ring cause coulombic repulsion instability.

## Part 6: Experimental Protocols

### In Situ NMR Generation (Recommended)

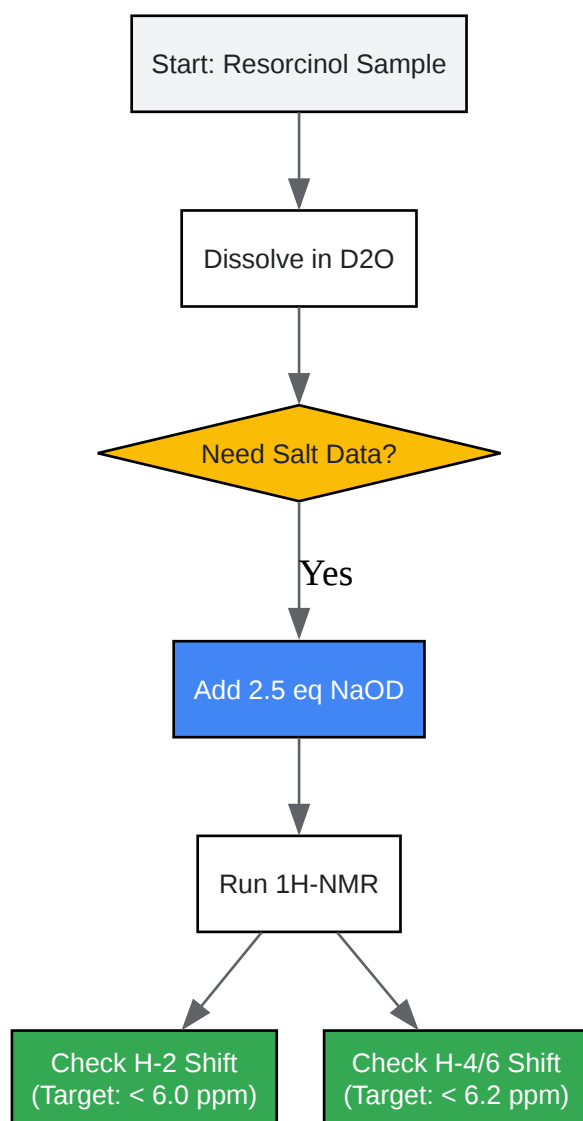
Isolating the solid salt often leads to hydration impurities. The most accurate spectral data is obtained by generating the salt directly in the NMR tube.

Protocol:

- Dissolve 10 mg of Neutral Resorcinol in 0.6 mL of .
- Acquire a baseline  $^1H$ -NMR spectrum.

- Add 2-3 equivalents of NaOD (40% in ) directly to the tube.
- Cap and invert to mix.
- Acquire the second spectrum.
  - Validation: The solution should turn slightly yellow (oxidation check) and the peaks should shift upfield as described in Table 3.2.

## Analytical Workflow Diagram



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Caption: Figure 2. Step-by-step workflow for in situ generation and validation of disodium resorcinolate using NMR.

## References

- National Institute of Standards and Technology (NIST). (2023). Resorcinol Mass Spectrum (ESI-). NIST Mass Spectrometry Data Center.[3] [\[Link\]](#)
- SDBS. (2023). Spectral Database for Organic Compounds: Resorcinol <sup>1</sup>H-NMR and IR. National Institute of Advanced Industrial Science and Technology (AIST). [\[Link\]](#)
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- Durie, R. A., et al. (1958). The Infrared Spectra of the Alkali Salts of Phenols. Australian Journal of Chemistry. (Foundational text on phenolate IR shifts).

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## Sources

- [1. Resorcinol | 108-46-3 \[chemicalbook.com\]](#)
- [2. Resorcinol - Wikipedia \[en.wikipedia.org\]](#)
- [3. Resorcinol | C6H6O2 | CID 5054 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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